

# Technical Support Center: 2-Chloro-1-piperidin-1-yl-ethanone

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## Compound of Interest

Compound Name: 2-Chloro-1-piperidin-1-yl-ethanone

Cat. No.: B073580

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This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and storage of **2-Chloro-1-piperidin-1-yl-ethanone** (CAS No. 1440-60-4).

## Frequently Asked Questions (FAQs)

Q1: What is **2-Chloro-1-piperidin-1-yl-ethanone** and what are its primary hazards?

A1: **2-Chloro-1-piperidin-1-yl-ethanone**, also known as 1-(chloroacetyl)piperidine, is a chemical intermediate with the molecular formula  $C_7H_{12}ClNO$ .<sup>[1][2]</sup> It is classified as an irritant and is harmful if swallowed.<sup>[2][3]</sup> Key hazard statements include H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation).<sup>[1]</sup>

Q2: What are the recommended storage conditions for **2-Chloro-1-piperidin-1-yl-ethanone**?

A2: Proper storage is crucial to maintain the integrity of the compound. It should be stored in a tightly sealed container in a cool, dry, and well-ventilated area. Some suppliers recommend storage at 2-8°C, while others state ambient storage is acceptable.<sup>[1][4]</sup> Due to its nature as an acyl chloride, it is sensitive to moisture and should be protected from it to prevent hydrolysis.<sup>[5]</sup>  
<sup>[6]</sup>

Q3: Is **2-Chloro-1-piperidin-1-yl-ethanone** sensitive to moisture?

A3: Yes. As an acyl chloride, it reacts with water, which can lead to the formation of hydrochloric acid.[5] This reactivity necessitates storage in a dry environment and careful handling to avoid exposure to atmospheric moisture.[6][7] When handling, it is advisable to work in a well-ventilated area, such as a fume hood.

Q4: What personal protective equipment (PPE) should be worn when handling this compound?

A4: When handling **2-Chloro-1-piperidin-1-yl-ethanone**, appropriate personal protective equipment should be used. This includes chemical-resistant gloves, safety goggles or a face shield, and protective clothing to prevent skin and eye contact.[8]

## Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
Compound has a strong, acrid smell upon opening.	Hydrolysis due to moisture exposure.	Move the container to a fume hood immediately. Ensure the container was properly sealed. For future use, consider flushing the headspace with an inert gas like nitrogen or argon before sealing. <a href="#">[7]</a>
Precipitate or solid formation in the liquid.	Degradation or contamination.	Do not use the compound. Contact your supplier for a certificate of analysis for the specific lot number. Dispose of the material according to your institution's hazardous waste protocols. <a href="#">[9]</a>
Inconsistent experimental results.	Compound degradation affecting purity.	Verify the purity of the compound using an appropriate analytical method (e.g., NMR, GC-MS). If degradation is suspected, it is recommended to use a fresh, unopened bottle of the compound.
Discoloration of the compound (e.g., darkening).	Exposure to light or impurities.	Store the compound in a dark or amber-colored vial to protect it from light. If discoloration is significant, the purity may be compromised, and a fresh sample should be used.

## Stability Data Summary

While specific quantitative stability data for **2-Chloro-1-piperidin-1-yl-ethanone** is not readily available in the public domain, the stability of acyl chlorides as a class is well-understood. The

primary degradation pathway is hydrolysis.

Condition	Effect on Stability	Recommendation
Presence of Water/Moisture	Rapid hydrolysis to the corresponding carboxylic acid and HCl.[5]	Store in a desiccator or glove box. Handle under inert atmosphere if possible.[6][7]
Elevated Temperature	May accelerate degradation.	Store in a cool place. Some suppliers recommend 2-8°C.[4]
Exposure to Light	Potential for photodegradation (though less common than hydrolysis for this class).	Store in an amber or opaque container.
Presence of Alcohols/Amines	Reacts violently to form esters or amides, respectively.[5]	Store away from alcohols, amines, and strong bases.[9]

## Experimental Protocols

### Protocol: Qualitative Assessment of Compound Stability

This protocol provides a basic method to check for significant degradation of **2-Chloro-1-piperidin-1-yl-ethanone** via hydrolysis.

Objective: To detect the presence of significant hydrochloric acid, a byproduct of hydrolysis.

Materials:

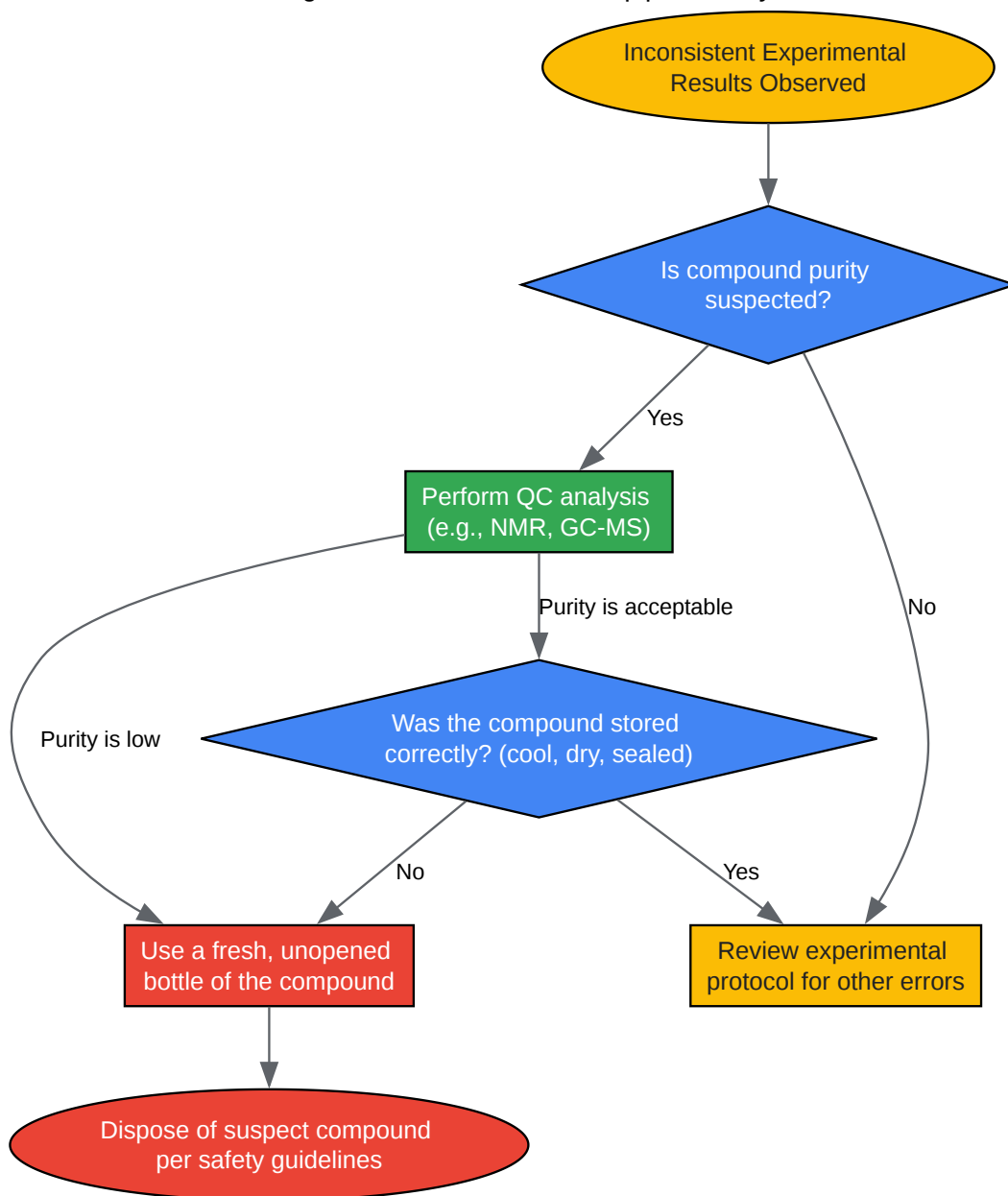
- Sample of **2-Chloro-1-piperidin-1-yl-ethanone**
- pH indicator strips or a calibrated pH meter
- Deionized water
- Small, clean glass vial

Procedure:

- In a well-ventilated fume hood, carefully add 1-2 drops of **2-Chloro-1-piperidin-1-yl-ethanone** to a vial containing 1 mL of deionized water.
- Gently swirl the vial to mix.
- Use a pH indicator strip or a pH meter to measure the pH of the aqueous solution.
- Interpretation: A significantly acidic pH ( $\text{pH} < 3$ ) indicates the presence of hydrochloric acid, suggesting that the compound has undergone hydrolysis. This test is best used to compare a suspect sample to a new, unopened sample.

## Visualizations

Troubleshooting Flowchart for 2-Chloro-1-piperidin-1-yl-ethanone

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